

Application Notes: α -Tomatine as a Positive Control in Antifungal Assays

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Compound of Interest

Compound Name: *alpha-Tomatine*

Cat. No.: *B8070251*

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Introduction

α -Tomatine, a steroidal glycoalkaloid predominantly found in tomato plants (*Solanum lycopersicum*), serves as a crucial component of the plant's natural defense system against a wide range of pathogens, including fungi.[1] Its potent and broad-spectrum antifungal activity makes it an excellent candidate for use as a positive control in various antifungal susceptibility assays.[2][3] The use of a reliable positive control is fundamental for the validation of assay performance, ensuring that the experimental conditions are conducive to detecting antifungal effects and providing a benchmark for comparing the efficacy of novel antifungal agents.

Mechanism of Action

The primary antifungal mechanism of α -tomatine is attributed to its ability to complex with 3- β -hydroxy sterols, such as ergosterol, which are essential components of fungal cell membranes.[3][4][5] This interaction disrupts membrane integrity, leading to the formation of pores and subsequent leakage of vital cellular contents, ultimately resulting in cell death.[5] The unprotonated form of α -tomatine is the active form that complexes with these sterols.[4]

Furthermore, research has elucidated a secondary mechanism involving the induction of programmed cell death (apoptosis) in certain fungi.[6] In the fungal pathogen *Fusarium oxysporum*, α -tomatine has been shown to induce an apoptotic-like process characterized by the accumulation of reactive oxygen species (ROS), depolarization of the mitochondrial transmembrane potential, and TUNEL-positive nuclei.[6] This process is dependent on aerobic conditions and can be blocked by inhibitors of mitochondrial F_0F_1 -ATPase, caspases, and

protein synthesis.[6] This dual mechanism of action, targeting both membrane integrity and cellular metabolic processes, contributes to its potent antifungal properties.

Applications

α -Tomatine is suitable as a positive control in a variety of antifungal assay formats, including:

- Broth Microdilution Assays: To determine the Minimum Inhibitory Concentration (MIC) of test compounds.
- Agar Dilution Assays: For assessing the antifungal activity of compounds against filamentous fungi.
- Disk Diffusion Assays: As a qualitative measure of antifungal activity.
- Biofilm Susceptibility Assays: To evaluate the effectiveness of agents against fungal biofilms.
- Mechanism of Action Studies: As a reference compound for membrane-disrupting agents.

Data Presentation: Antifungal Activity of α -Tomatine

The following table summarizes the reported antifungal activity of α -tomatine against various fungal species. These values can serve as a reference for expected outcomes when using α -tomatine as a positive control.

Fungal Species	Assay Type	Effective Concentration (µg/mL)	Reference
Candida albicans ATCC 10231	Broth Microdilution (MIC)	Fungicidal activity observed	[7]
Candida parapsilosis ATCC 22019	Broth Microdilution (MIC)	250 - 1000	[8]
Candida glabrata ATCC 64677	Broth Microdilution (MIC)	125	[8]
Aspergillus niger	Not Specified	Growth inhibition observed	[9][10]
Botrytis cinerea	In vitro growth inhibition	Almost complete inhibition at 30	[11]
Fusarium oxysporum	Not Specified	Induces programmed cell death	[6]
Alternaria cassiae	Agar Growth Inhibition	70% inhibition at 0.3 mM	[12]
Colletotrichum truncatum	Agar Growth Inhibition	63% inhibition at 0.3 mM	[12]
Paecilomyces fumosoroseus	Spore Germination Inhibition	Complete inhibition at 500-1000 ppm	[13]
Beauveria bassiana	Spore Germination Inhibition	45% inhibition at 1000 ppm	[13]

Experimental Protocols

Protocol 1: Broth Microdilution Assay for Yeasts (e.g., Candida albicans)

This protocol is adapted from the Clinical and Laboratory Standards Institute (CLSI) M27 standard recommendations.[8]

Materials:

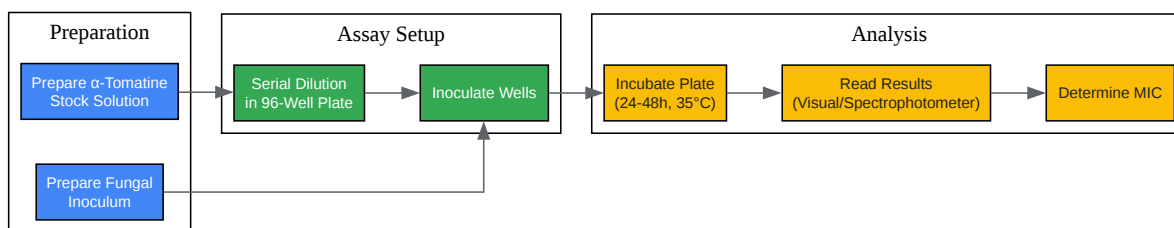
- α -Tomatine (Sigma-Aldrich or equivalent)
- Dimethyl sulfoxide (DMSO)
- RPMI-1640 broth medium (with L-glutamine, without sodium bicarbonate, buffered with MOPS)
- Sterile 96-well flat-bottom microtiter plates
- *Candida albicans* strain (e.g., ATCC 10231)
- Sabouraud Dextrose Agar (SDA) plates
- Sterile saline (0.85%) or Phosphate-Buffered Saline (PBS)
- Spectrophotometer
- Incubator (35-37°C)

Procedure:

- Preparation of α -Tomatine Stock Solution:
 - Prepare a stock solution of α -tomatine at 10 mg/mL in DMSO.
 - Further dilute this stock solution in RPMI-1640 medium to create a working stock solution at a concentration twice the highest final concentration to be tested (e.g., for a final top concentration of 512 μ g/mL, prepare a 1024 μ g/mL working solution).
- Preparation of Fungal Inoculum:
 - Subculture *C. albicans* on an SDA plate and incubate at 35°C for 24-48 hours.
 - Harvest several colonies and suspend them in sterile saline.
 - Adjust the turbidity of the fungal suspension to match a 0.5 McFarland standard (approximately $1-5 \times 10^6$ CFU/mL) using a spectrophotometer at 530 nm.

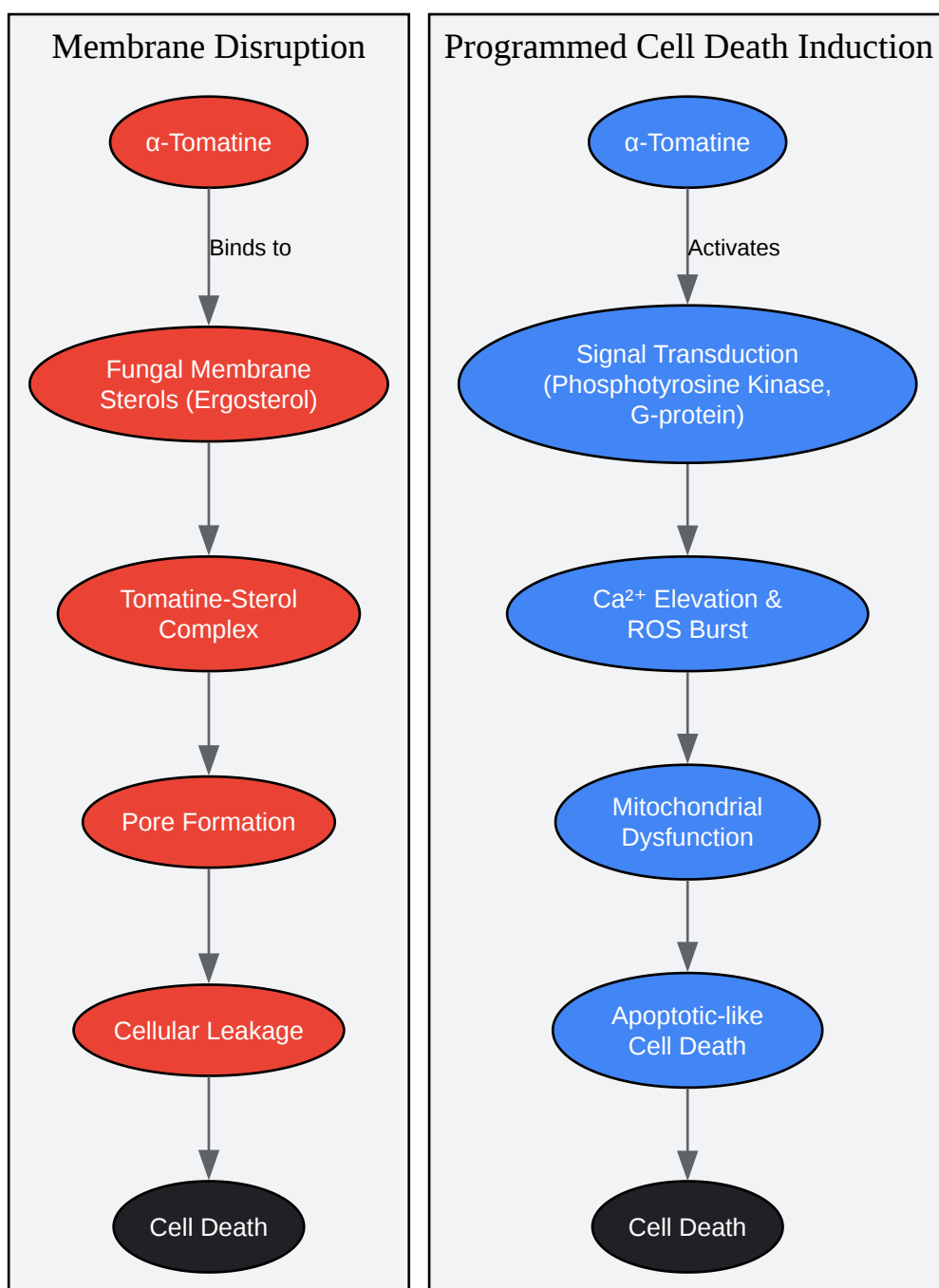
- Dilute this suspension in RPMI-1640 medium to achieve a final inoculum concentration of $0.5\text{--}2.5 \times 10^3$ CFU/mL in the test wells.
- Assay Plate Preparation:
 - In a 96-well plate, add 100 μL of RPMI-1640 to all wells except the first column.
 - Add 200 μL of the α -tomatine working stock solution to the first well of a designated row.
 - Perform a 2-fold serial dilution by transferring 100 μL from the first well to the second, mixing, and repeating this process across the row. Discard the final 100 μL from the last well. This will result in wells with 100 μL of varying concentrations of α -tomatine.
 - Prepare a growth control well containing 100 μL of RPMI-1640 and no α -tomatine.
 - Prepare a sterility control well containing 200 μL of RPMI-1640 only.
- Inoculation:
 - Add 100 μL of the prepared fungal inoculum to all wells except the sterility control well. This will bring the final volume in each well to 200 μL and dilute the α -tomatine concentrations by half to the final desired concentrations.
- Incubation:
 - Seal the plate and incubate at 35°C for 24-48 hours.
- Determination of MIC:
 - The MIC is defined as the lowest concentration of α -tomatine that causes a significant inhibition of visible growth (e.g., $\geq 50\%$ or $\geq 90\%$ reduction) compared to the growth control. This can be assessed visually or by measuring the absorbance at 600 nm using a microplate reader.

Mandatory Visualizations



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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC) of α-tomatine.



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Caption: Dual mechanism of antifungal action of α -tomatine.

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References

- 1. mdpi.com [mdpi.com]
- 2. The steroidal alkaloids α -tomatine and tomatidine: Panorama of their mode of action and pharmacological properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Fungal Sensitivity to and Enzymatic Degradation of the Phytoanticipin α -Tomatine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Studies on the mode of action of tomatine as a fungitoxic agent - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. PlumX [plu.mx]
- 6. α -Tomatine, the major saponin in tomato, induces programmed cell death mediated by reactive oxygen species in the fungal pathogen *Fusarium oxysporum* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. In Vitro Insights into the Antifungal, Prebiotic, and Cytotoxic Potential of Tomato Plant Waste - PMC [pmc.ncbi.nlm.nih.gov]
- 9. α -Tomatine degradation to tomatidine by food-related *Aspergillus* species belonging to the section *Nigri* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. air.unimi.it [air.unimi.it]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
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